

# Safeguarding Research: Proper Disposal of (R)-Citalopram Oxalate

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## Compound of Interest

Compound Name: (R)-Citalopram oxalate

Cat. No.: B610427

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory management. **(R)-Citalopram oxalate**, a selective serotonin reuptake inhibitor, requires careful handling and adherence to specific disposal protocols to mitigate risks to personnel and the environment. This guide provides essential, step-by-step procedures for the proper disposal of **(R)-Citalopram oxalate**, ensuring safety and regulatory compliance.

## Hazard Profile and Safety Summary

**(R)-Citalopram oxalate** is classified as a hazardous substance, harmful if swallowed or if it comes into contact with skin. It is also recognized as being very toxic to aquatic life, necessitating stringent measures to prevent its release into the environment.<sup>[1]</sup> The following table summarizes key safety and disposal information.

Parameter	Information	Reference
Chemical Name	(S)-(+)-1-[3-(Dimethylamino)propyl]-1-(4-fluorophenyl)-1,3-dihydro-5-isobenzofurancarbonitrile oxalate	[2]
CAS Number	219861-08-2	[2][3]
Hazard Statements	Harmful if swallowed (H302), Harmful in contact with skin (H312)	
Primary Disposal Route	Incineration	[4]
Environmental Precautions	Do not release into the environment.[1][4]	[1][4]
Container Handling	Leave chemicals in original containers. Handle uncleaned containers as the product itself.	

## Step-by-Step Disposal Protocol

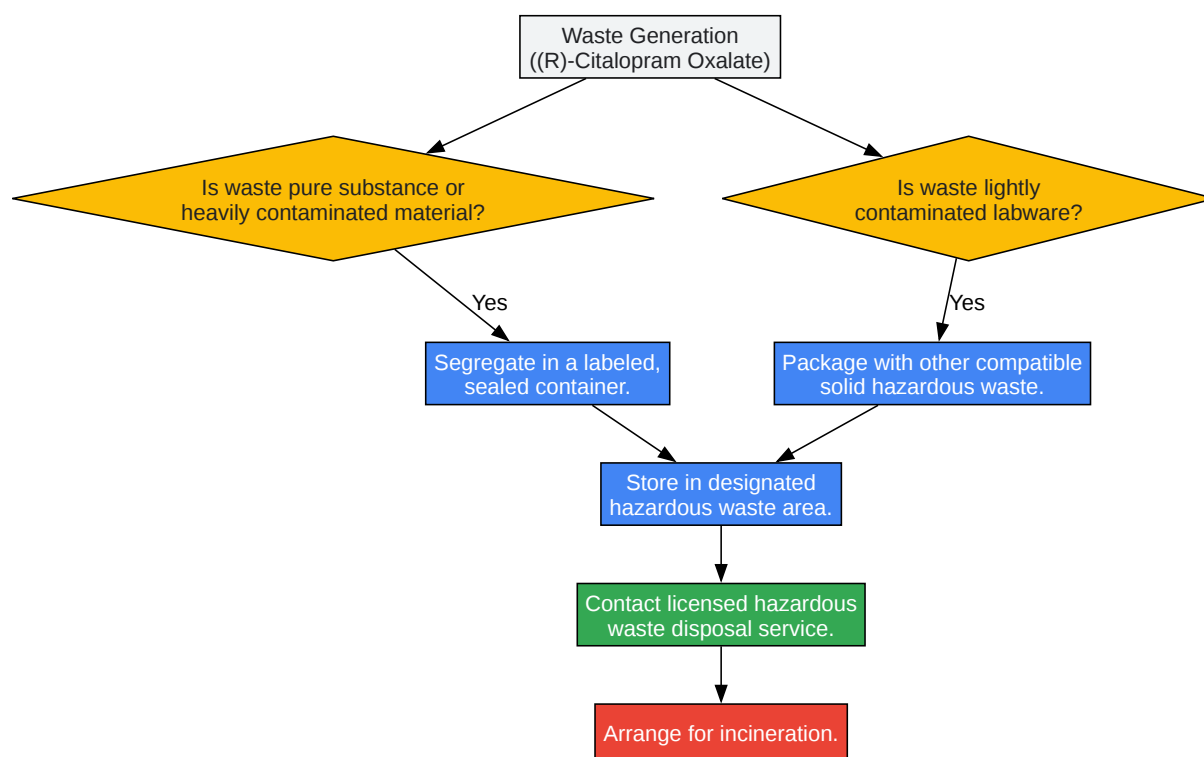
The disposal of **(R)-Citalopram oxalate** must be conducted in accordance with all federal, state, and local regulations.[4] The following protocol outlines the necessary steps for safe disposal.

- Waste Identification and Segregation:
  - Identify all waste containing **(R)-Citalopram oxalate**, including pure substance, contaminated labware (e.g., vials, spatulas, gloves), and solutions.
  - Do not mix **(R)-Citalopram oxalate** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Keep the waste in its original or a compatible, properly labeled container. The label should clearly indicate "**(R)-Citalopram Oxalate Waste**" and any associated hazards.
- Packaging and Storage:
  - Ensure the waste container is tightly sealed to prevent leaks or spills.
  - Store the sealed waste container in a designated, secure area away from incompatible materials such as strong oxidizers, strong bases, and strong acids.[\[4\]](#)
  - The storage area should be cool, dry, and well-ventilated.[\[5\]](#)
- Arranging for Disposal:
  - Contact your institution's EHS office or a licensed hazardous waste disposal company to arrange for pickup and disposal.
  - Provide the disposal company with the Safety Data Sheet (SDS) for **(R)-Citalopram oxalate**.
  - Incineration is the most effective and recommended method of disposal for this compound.  
[\[4\]](#)
- Handling Spills:
  - In the event of a spill, avoid generating dust. If possible, moisten the dust with water before collecting it with a shovel or broom.[\[4\]](#) A vacuum cleaner can also be used.[\[4\]](#)
  - Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection during cleanup.
  - Collect the spilled material in a sealed container for disposal as hazardous waste.[\[5\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(R)-Citalopram oxalate** waste in a laboratory setting.



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#### Disposal workflow for **(R)-Citalopram Oxalate**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **(R)-Citalopram oxalate**, protecting both themselves and the environment. Always consult your institution's specific safety protocols and the latest Safety Data Sheet for the most current information.

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